

Personal protective equipment for handling Hdac6-IN-50

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Compound of Interest

Compound Name: Hdac6-IN-50

Cat. No.: B15584974

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Essential Safety and Handling Guide for Hdac6-IN-50

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **Hdac6-IN-50**, a cell-permeable, potent, and selective histone deacetylase 6 (HDAC6) inhibitor. Adherence to these procedures is critical to ensure personal safety and maintain a secure laboratory environment.

Immediate Safety and Personal Protective Equipment (PPE)

When handling **Hdac6-IN-50**, a thorough risk assessment should be conducted.^[1] The following Personal Protective Equipment (PPE) is mandatory as a minimum standard of protection.^{[2][3]} PPE should be selected based on the specific hazards of the chemical and the experimental procedure.^[1]

Core PPE Requirements:

- **Body Protection:** A fire-resistant lab coat should be worn to protect clothing and skin from potential splashes and spills.^[4]

- **Eye and Face Protection:** At a minimum, safety glasses with side shields are required.[2] For operations with a higher risk of splashing, such as preparing solutions or handling larger quantities, chemical splash goggles and a face shield should be used in combination.[2][3][4] All eye and face protection must be marked with "Z87" to signify adherence to ANSI Z87.1 standards.[2]
- **Hand Protection:** Disposable nitrile gloves are the minimum requirement for incidental contact.[2] If direct contact is likely, double-gloving or using gloves with higher chemical resistance is recommended.[2] Gloves should be inspected before use and removed immediately if contaminated, followed by hand washing.[2]
- **Footwear:** Closed-toe shoes are required to protect against spills and falling objects.[4]
- **Respiratory Protection:** Work with powdered **Hdac6-IN-50** should be conducted in a certified chemical fume hood to avoid inhalation of dust. If a fume hood is not available, a respirator may be necessary, and a formal respiratory protection program should be in place.[4]

Operational Plans: Step-by-Step Handling Procedures

1. Preparation and Weighing:

- Before handling, ensure all necessary PPE is donned correctly.
- Conduct all weighing and solution preparation of powdered **Hdac6-IN-50** within a certified chemical fume hood to minimize inhalation risk.
- Use non-sparking tools and avoid actions that could generate dust.

2. Solution Preparation:

- **Hdac6-IN-50** is soluble in DMSO.
- When dissolving the compound, add the solvent slowly to the powder to avoid splashing.
- Cap vials securely and use vortexing or sonication to ensure complete dissolution as needed.

3. Experimental Use:

- Clearly label all solutions containing **Hdac6-IN-50** with the compound name, concentration, solvent, and date of preparation.
- When using the compound in cell culture or other experimental systems, handle all liquids with care to prevent splashes and aerosol generation.
- All work with cell-permeable compounds should be performed in a biological safety cabinet if working with cell lines.

4. Storage:

- Store **Hdac6-IN-50** as a powder at -20°C.
- The compound is classified as a combustible solid. Store away from sources of ignition.
- Keep the container tightly closed and in a dry, well-ventilated place.

Disposal Plan

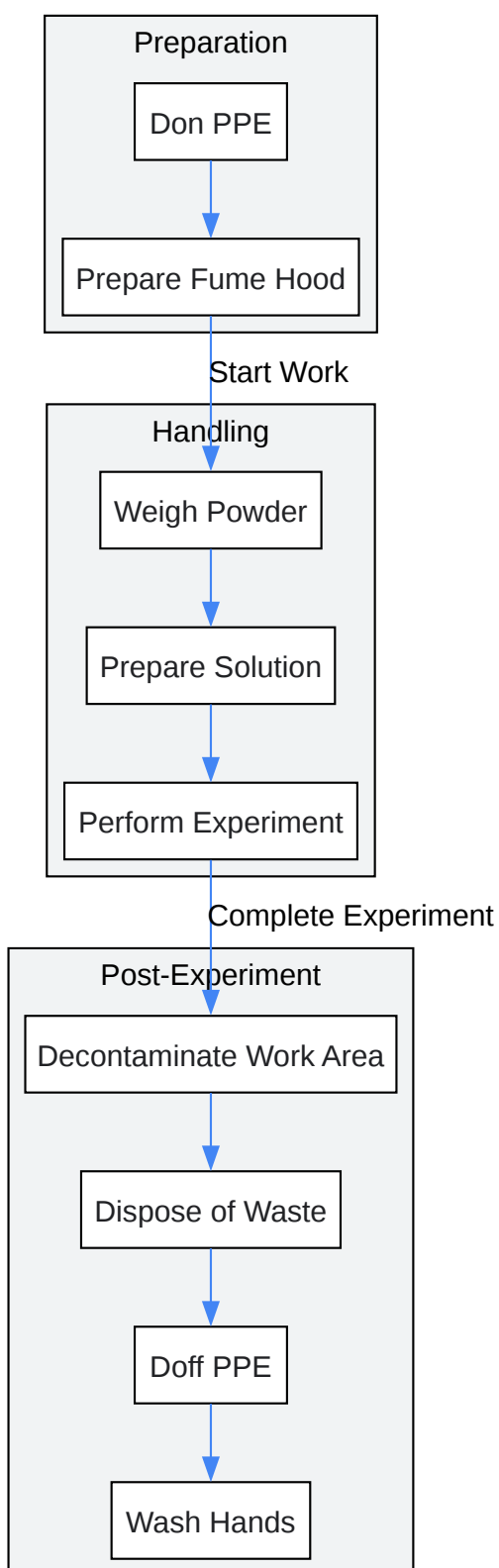
- Chemical Waste: All disposable materials contaminated with **Hdac6-IN-50**, including pipette tips, gloves, and empty vials, must be disposed of as hazardous chemical waste.
- Liquid Waste: Solutions containing **Hdac6-IN-50** should be collected in a designated, sealed, and clearly labeled hazardous waste container.
- Regulations: Follow all local, state, and federal regulations for the disposal of hazardous chemical waste. Do not discharge into the environment.

Quantitative Data Summary

Property	Value	Source
Molecular Weight	349.38 g/mol	
Form	Powder	
Color	Cream	
Solubility	10 mg/mL in DMSO	
Storage Temperature	-20°C	
Storage Class Code	11 (Combustible Solids)	
Water Hazard Class (WGK)	3	

Experimental Workflow for Safe Handling

The following diagram illustrates the standard workflow for safely handling **Hdac6-IN-50** in a laboratory setting.



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Caption: Workflow for handling **Hdac6-IN-50**.

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